

# Synthesis of Littorine Hydrochloride for Research Applications

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## Compound of Interest

Compound Name: **Littorine**

Cat. No.: **B12387612**

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Littorine** is a tropane alkaloid naturally found in various plants, including those of the *Datura* and *Atropa* genera. It is a key biosynthetic precursor to other pharmaceutically important tropane alkaloids such as hyoscyamine and scopolamine. In neuroscience research, **littorine** and its derivatives are investigated for their potential effects on cholinergic pathways, which are crucial for cognitive functions like memory and learning. **Littorine** hydrochloride, the salt form of **littorine**, offers improved solubility and stability, making it more suitable for experimental use in aqueous solutions.

This document provides a detailed protocol for the chemical synthesis of **littorine** hydrochloride for research purposes. The synthesis involves a two-step process: the esterification of tropine with phenyllactic acid to form **littorine**, followed by the conversion of the **littorine** base to its hydrochloride salt.

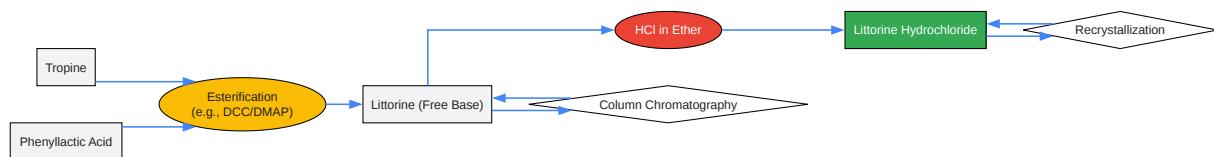
## Chemical and Physical Data

A summary of the key chemical and physical properties of the starting materials and the final product is provided in the table below for easy reference.

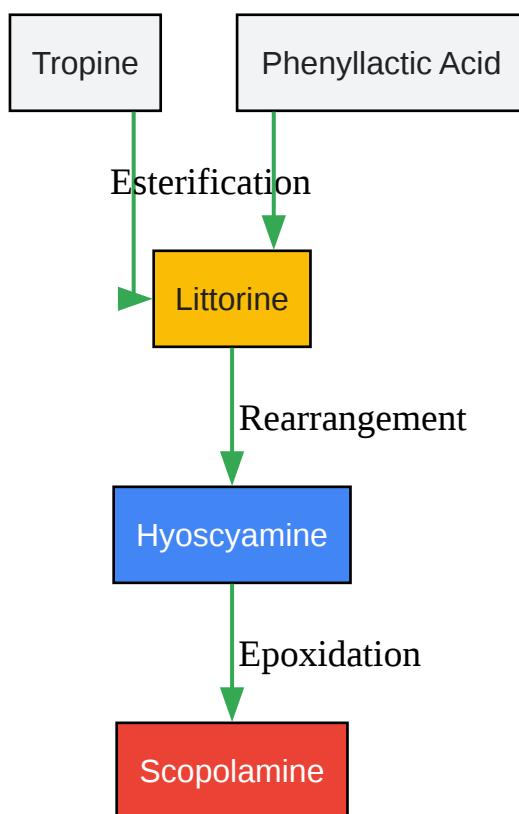
Compound	Molecular Formula	Molecular Weight ( g/mol )	CAS Number	Appearance
Tropine	C <sub>8</sub> H <sub>15</sub> NO	141.21	120-29-6	White crystalline solid
(R,S)-Phenyllactic acid	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	166.17	828-01-3	White to off-white powder
Littorine	C <sub>17</sub> H <sub>23</sub> NO <sub>3</sub>	289.37	21956-47-8	(Typically isolated as an oil or solid)
Littorine Hydrochloride	C <sub>17</sub> H <sub>24</sub> ClNO <sub>3</sub>	325.83	21956-47-8	White to off-white powder[1]

## Synthesis Workflow

The overall synthesis of **littorine** hydrochloride can be visualized as a two-stage process. The first stage is the formation of the ester bond between tropine and phenyllactic acid. The second stage involves the protonation of the basic nitrogen atom in the tropane ring system to form the hydrochloride salt.



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## References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
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